

Proper Disposal of 6-Hexadecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **6-Hexadecanol**

Cat. No.: **B1657983**

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For immediate reference, treat **6-Hexadecanol** (also known as Cetyl alcohol) as a hazardous chemical waste. Due to its potential for environmental toxicity, it must not be disposed of in standard trash or down the drain. Adherence to proper disposal protocols is essential for laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **6-Hexadecanol**, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **6-Hexadecanol**, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat. If there is a risk of generating dust, respiratory protection (such as a particulate filter respirator) should be used. Work in a well-ventilated area, preferably within a chemical fume hood.

In case of a spill, immediately remove all sources of ignition. For minor spills, sweep the solid material into a suitable, labeled container for disposal. Avoid generating dust. For major spills, alert emergency responders and follow your institution's established spill response protocol.

Step-by-Step Disposal Procedure

The disposal of **6-Hexadecanol** must comply with local, state, and federal regulations. The following is a general procedural guide; always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

- Waste Identification and Classification:

- **6-Hexadecanol** waste is classified as a hazardous chemical waste due to its ecotoxicity. [1][2][3] It is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1][2]
- Do not mix **6-Hexadecanol** waste with other waste streams unless explicitly permitted by your EHS department. Keep it segregated from incompatible materials such as strong oxidizing agents and strong acids.[1][3]

- Containerization:

- Place solid **6-Hexadecanol** waste into a clean, dry, and chemically compatible container with a secure, tight-fitting lid.
- The container must be in good condition and not leak.
- Leave at least one inch of headspace in the container to allow for expansion.

- Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include the full chemical name ("**6-Hexadecanol**" or "Cetyl alcohol"), the CAS number (36653-82-4), and an indication of the hazards (e.g., "Ecotoxic").
- Include the accumulation start date (the date the first piece of waste was placed in the container) and the name of the principal investigator or laboratory contact.

- Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.

- Ensure the storage area is cool, dry, and well-ventilated, away from heat and sources of ignition.[1]
- Disposal Request and Pickup:
 - Once the container is full or you are ready to dispose of it, submit a chemical waste pickup request to your institution's EHS department.
 - Do not attempt to transport the hazardous waste off-site yourself. All disposal must be handled by trained and authorized personnel.

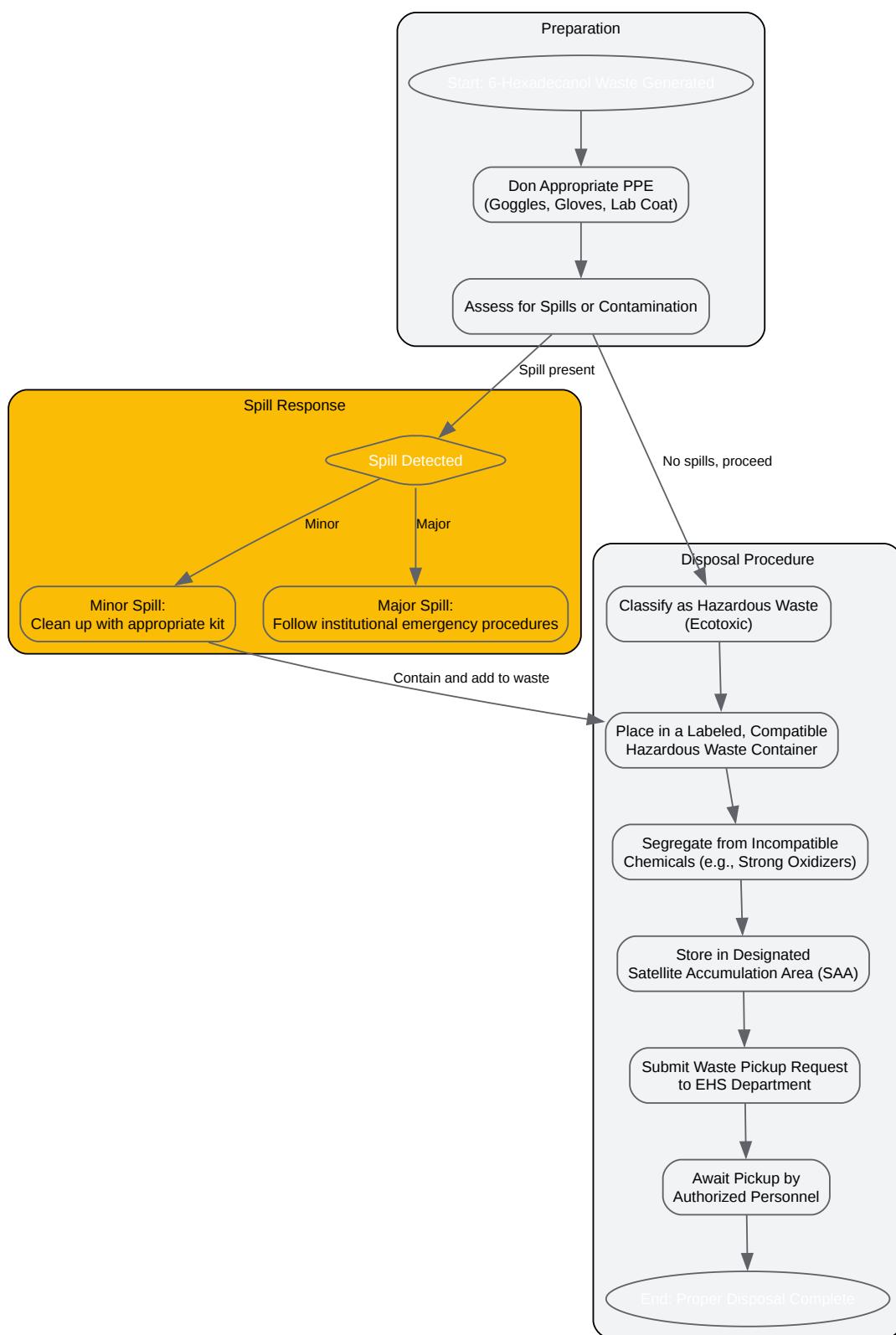
Physicochemical Data for 6-Hexadecanol

The following table summarizes key quantitative data for **6-Hexadecanol**, compiled from various safety data sheets.

Property	Value
Molecular Formula	C ₁₆ H ₃₄ O
Molecular Weight	242.44 g/mol
Appearance	White solid (waxy flakes or powder)[1][4]
Odor	Slight[1][3]
Melting Point	47 - 50 °C (116.6 - 122 °F)[1][3][4]
Boiling Point	344 °C (651.2 °F) at 760 mmHg[1][3]
Flash Point	> 157 °C (> 314.6 °F)[1][3]
Autoignition Temperature	235 °C (455 °F)[1][3]
Solubility in Water	Insoluble[3][4]
Density	0.8187 g/cm ³ at 50 °C[4]
Vapor Pressure	< 1 mmHg at 20 °C
log Pow (Octanol/Water Partition Coefficient)	6.65 - 6.7[2][3]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **6-Hexadecanol**.



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*Disposal workflow for **6-Hexadecanol**.*

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- To cite this document: BenchChem. [Proper Disposal of 6-Hexadecanol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1657983#6-hexadecanol-proper-disposal-procedures>]

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